

N-(Chloromethyl)phthalimide molecular weight and formula

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Compound of Interest

Compound Name: **N-(Chloromethyl)phthalimide**

Cat. No.: **B098157**

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An In-depth Technical Guide on **N-(Chloromethyl)phthalimide**

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This guide provides core technical data on **N-(Chloromethyl)phthalimide**, a reagent often utilized in organic synthesis, including agrochemical and pharmaceutical intermediates.[\[1\]](#)[\[2\]](#)

Core Molecular Data

The foundational attributes of **N-(Chloromethyl)phthalimide** are its molecular formula and weight, which are crucial for stoichiometric calculations in synthesis and for analytical characterization.

Property	Value
Molecular Formula	C ₉ H ₆ CINO ₂ [2] [3] [4] [5]
Molecular Weight	195.60 g/mol [5]
CAS Number	17564-64-6 [2] [3] [4] [5]

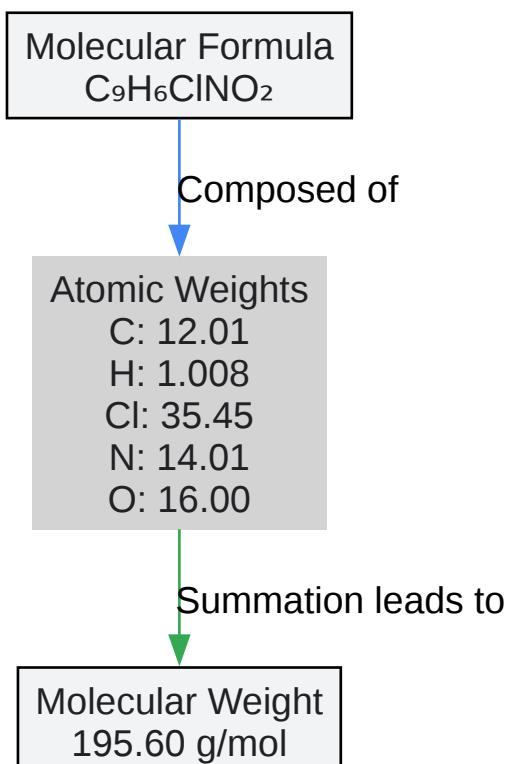
Physicochemical Properties

N-(Chloromethyl)phthalimide is a white crystalline powder.[\[1\]](#)[\[3\]](#) It is soluble in chloroform and slightly soluble in water.[\[2\]](#)[\[3\]](#) The melting point of the compound is in the range of 131-135

°C.[1][2][3]

Logical Relationship of Molecular Formula and Weight

The molecular weight of a compound is derived directly from its molecular formula. Each element in the formula contributes to the total molecular weight based on its atomic weight. The following diagram illustrates this fundamental relationship for **N-(Chloromethyl)phthalimide**.



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Caption: Derivation of molecular weight from the molecular formula.

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References

- 1. N-(Chloromethyl)phthalimide | 17564-64-6 [chemicalbook.com]
- 2. N-(Chloromethyl)phthalimide CAS#: 17564-64-6 [m.chemicalbook.com]
- 3. Cas 17564-64-6,N-(Chloromethyl)phthalimide | lookchem [lookchem.com]
- 4. N-(Chloromethyl)phthalimide [webbook.nist.gov]
- 5. scbt.com [scbt.com]
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